

# Personal protective equipment for handling Integracin A

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## Compound of Interest

Compound Name: Integracin A

Cat. No.: B8069791

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## Essential Safety and Handling Guide for Integracin A

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Integracin A**, a potent inhibitor of HIV-1 integrase. Adherence to these procedural steps is critical for maintaining a safe laboratory environment.

## Physical and Chemical Properties

A summary of the known quantitative data for **Integracin A** is provided in the table below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C <sub>37</sub> H <sub>56</sub> O <sub>8</sub>
Molecular Weight	628.8 g/mol
IC <sub>50</sub> (HIV-1 Integrase Coupled Assay)	3.2 µM
IC <sub>50</sub> (HIV-1 Integrase Strand Transfer Assay)	32 µM
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol
Appearance	A residue
CAS Number	224186-03-2

## Personal Protective Equipment (PPE) and Handling

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Integracin A** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). As such, specific personal protective equipment is not formally required. However, as a matter of good laboratory practice and to minimize any potential for exposure, the following PPE and handling procedures are strongly recommended.

### Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

### Personal Protective Equipment:

- Eye Protection: While not required, the use of safety glasses with side shields is recommended to prevent accidental eye contact.
- Hand Protection: Wear standard laboratory gloves (e.g., nitrile) to prevent skin contact. Change gloves immediately if they become contaminated.
- Respiratory Protection: Not required under normal handling conditions.

- Skin and Body Protection: A standard laboratory coat should be worn to protect personal clothing.

#### Hygiene Measures:

- Wash hands thoroughly after handling **Integracin A**, even if gloves have been worn.
- Do not eat, drink, or smoke in areas where **Integracin A** is handled or stored.

## Operational and Disposal Plan

A clear, step-by-step plan for the operational handling and disposal of **Integracin A** is essential for safety and compliance.

#### Storage:

- Store **Integracin A** in a tightly sealed container in a cool, dry, and well-ventilated area.

#### Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the work area (e.g., fume hood) is clean and prepared.
- Weighing and Aliquoting: If working with a solid form, carefully weigh the required amount in a fume hood to avoid generating dust. For solutions, handle with appropriate care to avoid splashes or aerosol formation.
- In Case of a Spill:
  - For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
  - Ventilate the area of the spill.
  - Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- First-Aid Measures:

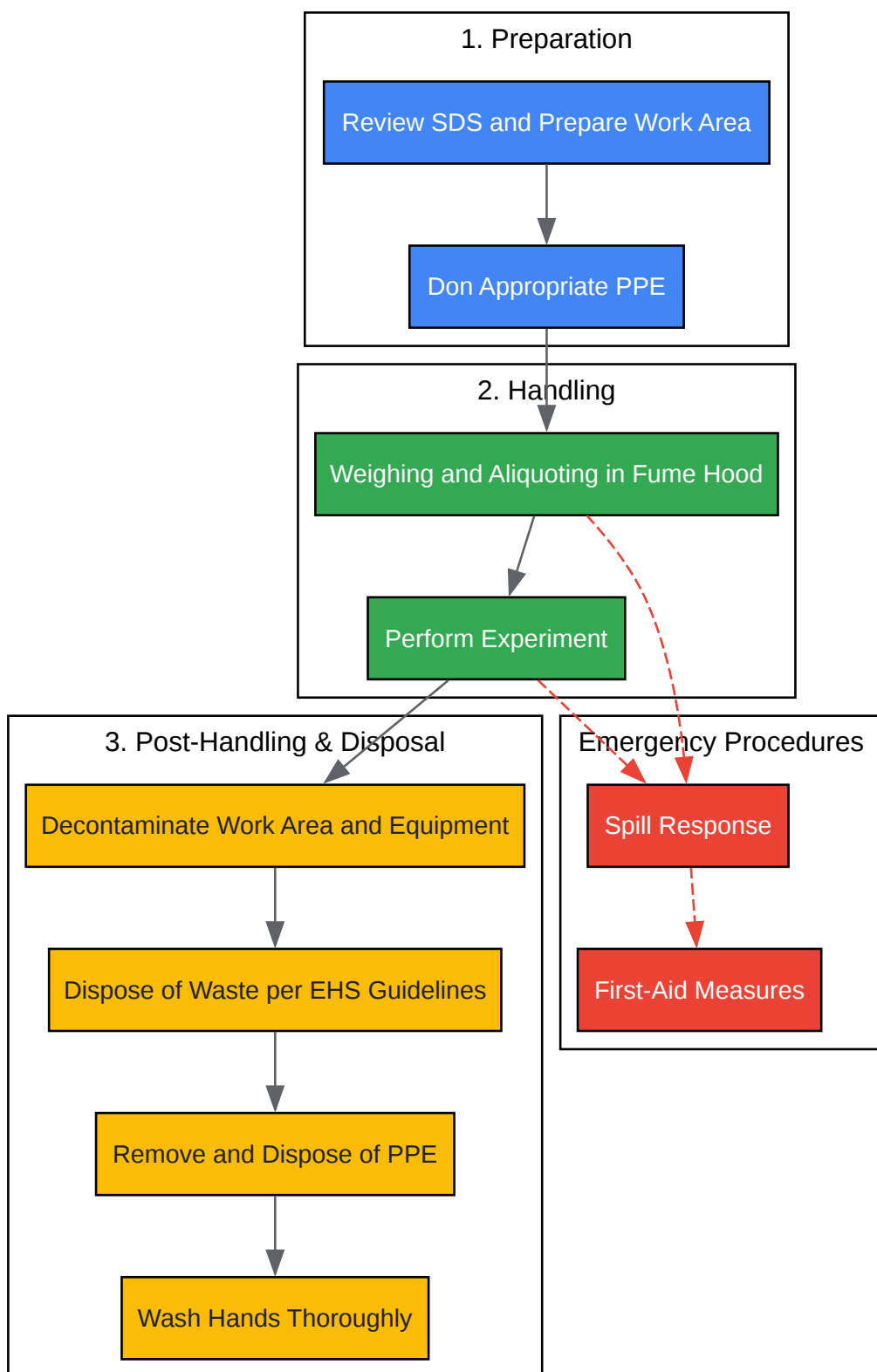
- After eye contact: Rinse opened eye for several minutes under running water.
- After skin contact: Immediately wash with water and soap and rinse thoroughly.
- After inhalation: Supply fresh air; consult a doctor in case of complaints.
- After swallowing: If symptoms persist, consult a doctor.

#### Disposal Plan:

- All waste materials, including unused **Integracin A** and any contaminated consumables (e.g., gloves, absorbent materials), must be disposed of in accordance with all applicable federal, state, and local environmental regulations.
- It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.
- Do not allow the product to reach the sewage system or any water course.

## Safe Handling Workflow for Integracin A

The following diagram illustrates the logical workflow for the safe handling of **Integracin A**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Integracin A**.

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